

# Physical properties of 4-Oxoheptanoic acid (melting point, boiling point)

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## Compound of Interest

Compound Name: 4-Oxoheptanoic acid

Cat. No.: B1336091

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## Physical Properties of 4-Oxoheptanoic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **4-Oxoheptanoic acid** (CAS No. 924-97-0), with a focus on its melting and boiling points. Due to the limited availability of experimentally determined data in publicly accessible databases, this guide presents computationally predicted values and outlines the standard methodologies for their experimental determination.

### Core Physical Properties

Comprehensive searches of established chemical databases did not yield experimentally verified melting and boiling points for **4-Oxoheptanoic acid**. However, computational models provide reliable estimates for these properties, which are essential for predicting the compound's physical state, solubility, and appropriate handling and storage conditions.

### Data Presentation: Predicted Physical Properties

The following table summarizes the predicted physical properties for **4-Oxoheptanoic acid**. It is crucial to note that these values are derived from computational predictions and should be confirmed by experimental analysis for critical applications.

Physical Property	Predicted Value	Notes
Melting Point	36-37 °C	Predicted for 4-Oxohexanoic acid, a closely related homolog. <sup>[1]</sup> This value serves as an estimate.
Boiling Point	140-148 °C	Predicted for 4-Oxohexanoic acid, a closely related homolog. <sup>[1]</sup> This value serves as an estimate.
Molecular Weight	144.17 g/mol	-
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	-

## Experimental Protocols

The following sections detail the standard experimental protocols for the determination of the melting and boiling points of a solid organic acid like **4-Oxoheptanoic acid**.

### Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. A sharp melting point range (typically 0.5-1°C) is indicative of a pure compound.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **4-Oxoheptanoic acid** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
- **Observation:** The temperature at which the first drop of liquid appears (T<sub>1</sub>) and the temperature at which the entire sample becomes a clear liquid (T<sub>2</sub>) are recorded. The

melting point is reported as the range T1-T2.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

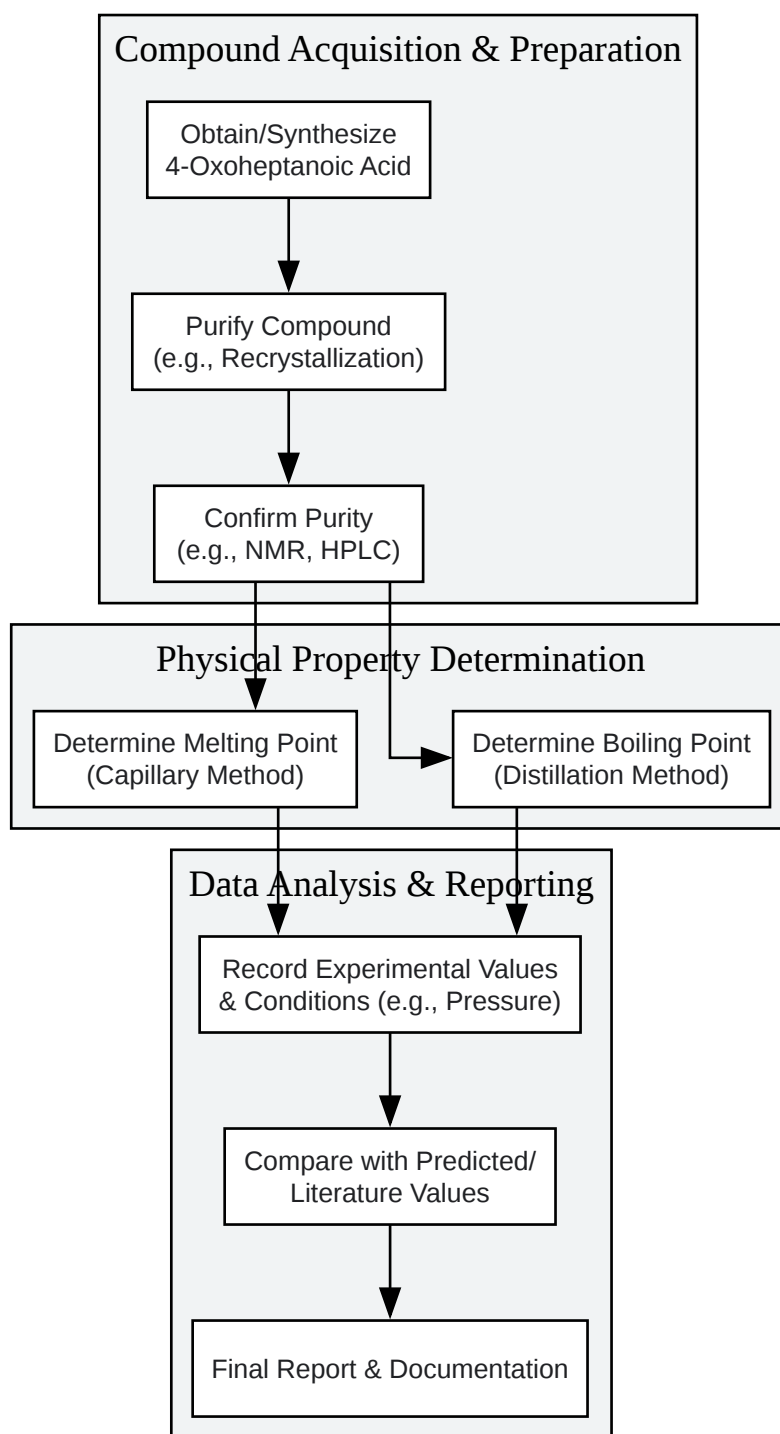
Methodology: Distillation Method

- **Apparatus Setup:** A small quantity of **4-Oxoheptanoic acid** is placed in a distillation flask. The flask is fitted with a condenser, a collection vessel, and a calibrated thermometer. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and enters the condenser, where it is cooled and condenses back into a liquid, which is then collected.
- **Observation:** The temperature is recorded when it becomes constant. This stable temperature, at which the liquid and vapor are in equilibrium, is the boiling point. The atmospheric pressure should also be recorded, as the boiling point is pressure-dependent.

## Mandatory Visualizations

### Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the determination and verification of the physical properties of a chemical compound.



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Caption: Workflow for experimental determination of physical properties.

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## References

- 1. 4-OXO-HEXANOIC ACID | 1117-74-4 [chemicalbook.com]
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